

An In-depth Technical Guide to Triptinin B: Discovery and History

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Compound of Interest

Compound Name: *Triptinin B*

Cat. No.: *B1640378*

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Introduction

This technical guide serves to provide a comprehensive overview of the discovery and history of **Triptinin B** for researchers, scientists, and drug development professionals. However, a thorough investigation of available scientific literature and databases reveals a significant lack of information regarding a compound specifically named "**Triptinin B**." The search results were predominantly populated with information on two distinct and well-researched classes of molecules: Triptans, a class of drugs used to treat migraines, and Troponins, a complex of proteins involved in muscle contraction and used as a biomarker for cardiac injury.

It is highly probable that "**Triptinin B**" is either a misnomer, an extremely rare and poorly documented natural product, or a synthetic compound that has not been extensively studied or reported in publicly accessible scientific literature. The sole piece of information found for a compound designated as "**Triptinin B**" is its chemical structure and identifier in the PubChem database.

Chemical Identity of Triptinin B

The only available data for **Triptinin B** is its chemical structure, which is classified as a phenanthrene derivative.

Identifier	Value
IUPAC Name	(4aS,10aS)-8-hydroxy-1,4a-dimethyl-7-propan-2-yl-4,9,10,10a-tetrahydro-3H-phenanthrene-2-carboxylic acid[1]
Molecular Formula	C20H26O3
CAS Number	189389-05-7[1]

Due to the absence of any further information, this guide will briefly touch upon the discovery and history of the unrelated but similarly named "Triptans" to provide context on a potential area of confusion.

The Discovery and Development of Triptans

The development of triptans marked a significant advancement in the treatment of migraine headaches.[2] The journey began in 1972 at Glaxo (now GlaxoSmithKline) with the goal of creating a more specific and effective anti-migraine medication.[3]

Early Research and Rationale

- 1960s: Studies revealed that vasoconstriction induced by serotonin (5-hydroxytryptamine or 5-HT), ergotamine, and noradrenaline could alleviate migraine attacks. It was also observed that platelet 5-HT levels decreased during migraines.[3]
- Challenges with Serotonin: Direct use of 5-HT as a therapeutic was not feasible due to its numerous side effects. This led researchers to focus on developing a specific agonist for 5-HT receptors.[3]

The Path to Sumatriptan

The research into 5-HT receptors led to the discovery of various subtypes. The Glaxo team, led by Dr. Patrick Humphrey, focused on a specific receptor, later identified as the 5-HT_{1B/1D} receptor, which was found to be prevalent in cranial blood vessels.[4]

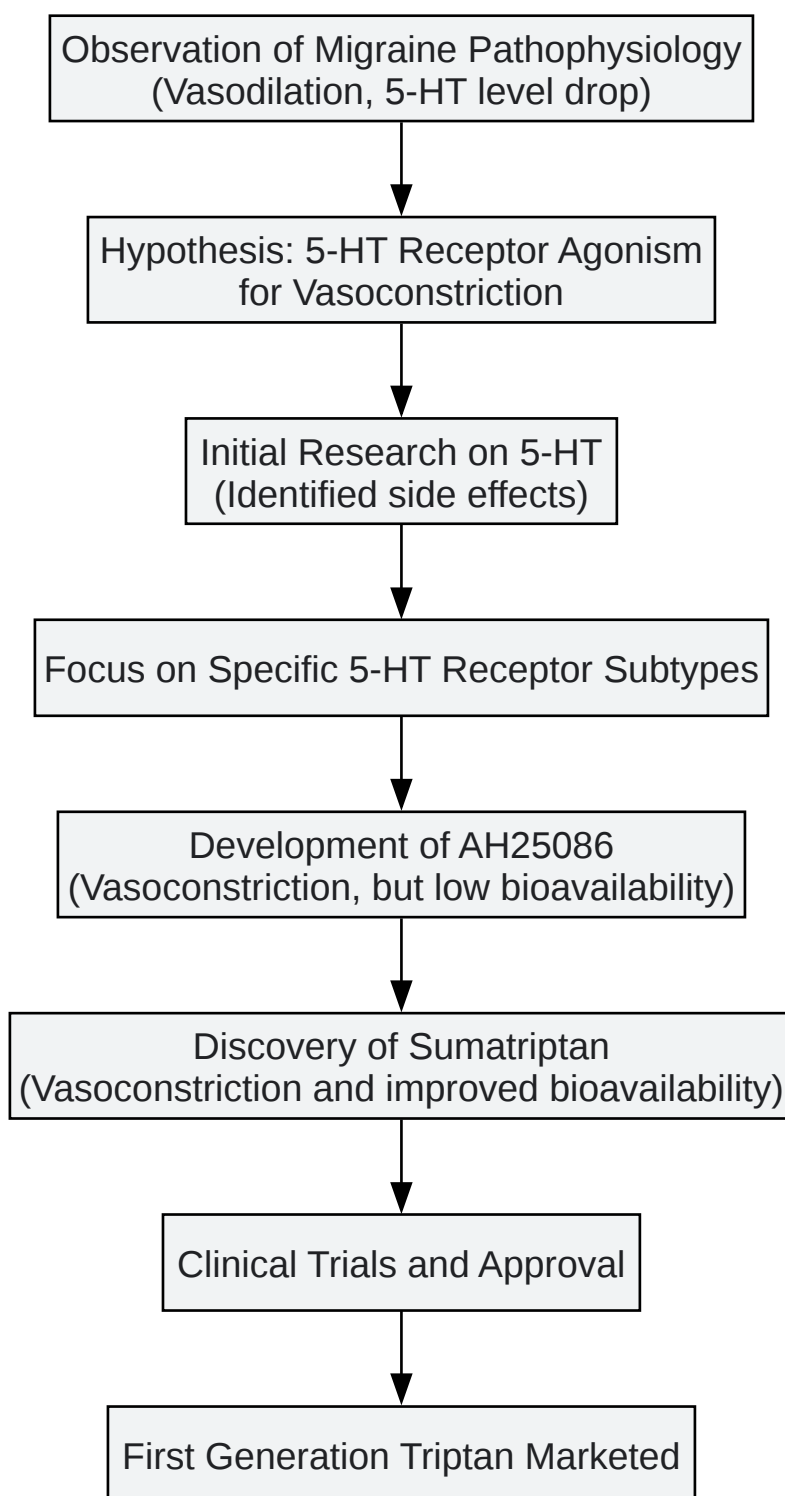
- AH24167: An early compound that surprisingly caused vasodilation due to its agonist effect on a different 5-HT receptor (later named 5-HT₇).[3]

- AH25086: The second compound developed, which demonstrated the desired vasoconstriction effect but was not pursued due to poor oral bioavailability.[3]
- Sumatriptan (GR43175): Continued research led to the discovery of sumatriptan, which exhibited both vasoconstrictive properties and improved oral bioavailability.[3][4]

Sumatriptan was the first triptan to be launched, becoming available in the Netherlands in 1991 and in the United States in 1993.[3] Following the success of sumatriptan, a second generation of triptans was developed, including zolmitriptan, naratriptan, rizatriptan, almotriptan, eletriptan, and frovatriptan.[3]

Experimental Workflow: Triptan Discovery

The logical workflow that led to the development of triptans can be visualized as follows:

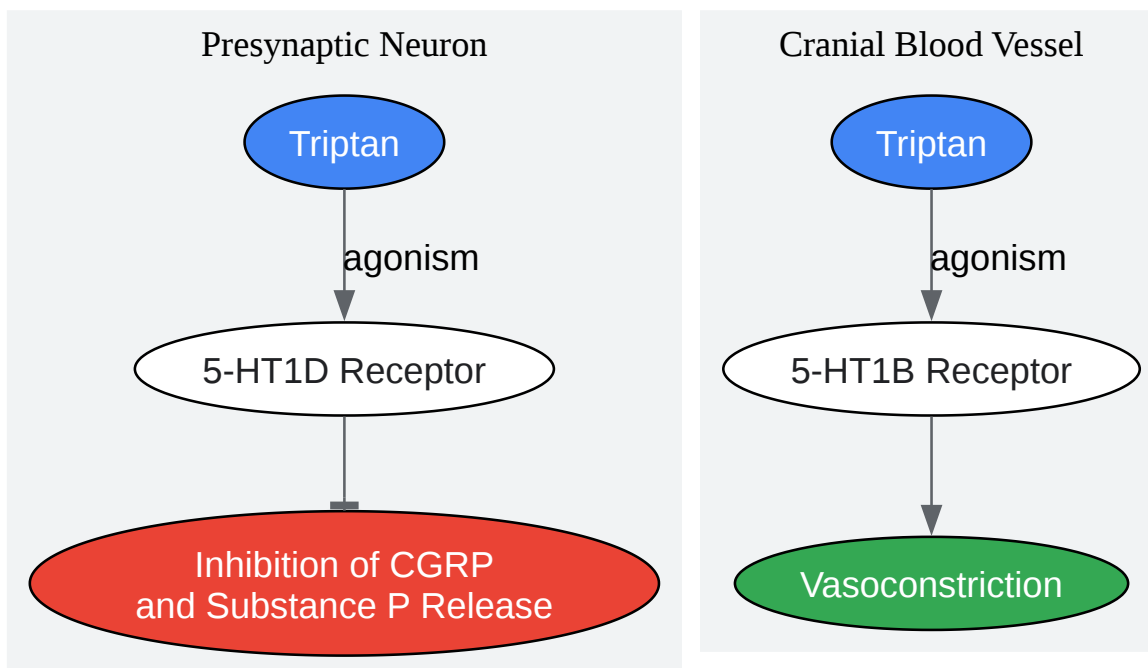


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Logical workflow of Triptan discovery.

Signaling Pathway of Triptans

Triptans exert their therapeutic effect by acting as selective agonists for the 5-HT_{1B} and 5-HT_{1D} receptors.



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Signaling pathway of Triptans.

Conclusion

While the user's request was for information on "**Triptinin B**," the available scientific data is limited to its chemical structure. There is no information regarding its discovery, history, biological activity, or mechanism of action. The provided information on "Triptans" serves to highlight a potential area of terminological confusion and illustrates a well-documented history of drug discovery and development in a related therapeutic area. Should further information on "**Triptinin B**" become available, this guide will be updated accordingly.

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References

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